

An In-depth Technical Guide to the Chemical Structure of Efrapeptin F

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Efrapeptin F*
CAS No.: 131353-66-7
Cat. No.: B144461

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the chemical structure of **Efrapeptin F**, a potent peptide inhibitor of mitochondrial F1F0-ATPase. The document details its amino acid composition, three-dimensional conformation as determined by X-ray crystallography, and the nonribosomal peptide synthetase (NRPS) pathway responsible for its biosynthesis.

Chemical Structure and Composition

Efrapeptin F is a linear peptide with the following amino acid sequence:

Ac-Pip-Aib-Pip-Aib-Aib-Leu-βAla-Gly-Aib-Aib-Pip-Aib-Ala-Leu-Iva-Leu-NH-CH(CH₂-CH(CH₃)₂)-CH₂-N-heterocycle

Where:

- Ac: Acetyl group
- Pip: Pípecolic acid

- Aib: α -aminoisobutyric acid
- Leu: Leucine
- β Ala: β -Alanine
- Gly: Glycine
- Ala: Alanine
- Iva: Isovaline
- N-heterocycle: A C-terminal 2,3,4,6,7,8-hexahydropyrrolo[1,2-a]pyrimidin-5-ium moiety attached to the final leucine residue.

The molecular formula of **Efrapeptin F** is $C_{82}H_{141}N_{18}O_{16}^{+}$, and its molecular weight is 1635.1 g/mol .[\[1\]](#)

Quantitative Structural Data

The three-dimensional structure of **Efrapeptin F** has been determined in a complex with bovine mitochondrial F1-ATPase at a resolution of 3.1 Å through X-ray crystallography (PDB ID: 1EFR).[\[2\]](#) The peptide adopts a conformation with two helical domains connected by a flexible linker.

Table 1: Selected Bond Lengths in **Efrapeptin F** (from PDB ID: 1EFR)

Atom 1	Atom 2	Bond Length (Å)
C	O	1.25
C	N	1.33
CA	C	1.52
CA	N	1.46
CB	CA	1.53

Table 2: Selected Bond Angles in **Efrapeptin F** (from PDB ID: 1EFR)

Atom 1	Atom 2	Atom 3	Bond Angle (°)
O	C	N	125.0
C	N	CA	121.7
N	CA	C	111.2
CA	C	O	120.4
CA	C	N	116.5

Note: The values presented are representative and may vary slightly for different residues within the peptide chain.

Experimental Protocols

Structure Elucidation by X-ray Crystallography

The following protocol is a summary of the methods used to determine the crystal structure of the **Efrapeptin F**-F1-ATPase complex.

1. Crystallization:

- Bovine mitochondrial F1-ATPase was co-crystallized with **Efrapeptin F**.
- Crystals were grown using the microdialysis method at a pH of 7.2 and a temperature of 22-24 °C.[\[2\]](#)
- The crystallization solution contained PEG 6000 as a precipitant, Tris-HCl buffer, sodium chloride, and EDTA.[\[2\]](#)

2. Data Collection:

- X-ray diffraction data were collected at a synchrotron source (SRS BEAMLINE PX9.6).[\[2\]](#)
- The data were collected at a temperature of 100 K using an image plate detector.[\[2\]](#)

3. Structure Solution and Refinement:

- The structure was solved by molecular replacement using a previously determined structure of F1-ATPase (PDB ID: 1bmf) as a starting model.[\[2\]](#)

- The model was refined using the TNT software package.[3] The final R-factor was 0.177 and the R-free was 0.225.[2]

Biosynthesis Studies

The biosynthesis of **Efrapeptin F** is mediated by a large, multi-modular nonribosomal peptide synthetase (NRPS). The following outlines a general approach for studying this biosynthetic pathway.

1. Fungal Culture and Efrapeptin Extraction:

- Tolypocladium geodes is cultured in a shaken liquid medium.
- Efrapeptins are extracted from the culture using dichloromethane.
- High-Performance Liquid Chromatography (HPLC) is used to separate and quantify the different efrapeptin variants.[4]

2. Directed Biosynthesis:

- To confirm the incorporation of specific amino acid precursors, the culture medium is supplemented with the amino acid of interest (e.g., alanine).
- The relative abundance of the corresponding efrapeptin variant (e.g., **Efrapeptin F**) is then analyzed by HPLC to demonstrate directed biosynthesis.[4]

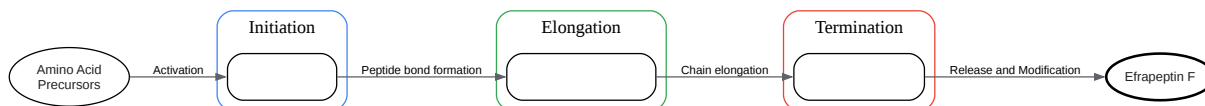
3. Gene Cluster Analysis:

- The genome of the producing organism (Tolypocladium inflatum) is sequenced.
- Bioinformatic tools such as antiSMASH are used to identify the NRPS gene cluster responsible for efrapeptin biosynthesis.
- The organization of the modules and the substrate specificity of the adenylation (A) domains are predicted based on sequence homology.

Visualizations

Efrapeptin F Biosynthesis Workflow

The following diagram illustrates the general workflow for the nonribosomal peptide synthesis of **Efrapeptin F**.

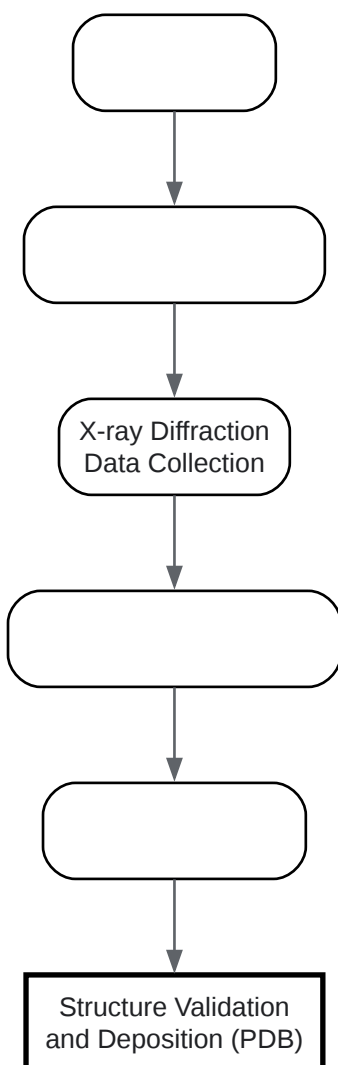


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Caption: General workflow of **Efrapeptin F** biosynthesis by NRPS.

Experimental Workflow for Structure Elucidation

This diagram outlines the key steps involved in determining the three-dimensional structure of **Efrapeptin F**.



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Caption: Workflow for X-ray crystallographic structure determination.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Chemical Structure of Efrapeptin F]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b144461/docs#an-in-depth-technical-guide-to-the-chemical-structure-of-efrapeptin-f\]](https://www.benchchem.com/product/b144461/docs#an-in-depth-technical-guide-to-the-chemical-structure-of-efrapeptin-f)

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